

In-depth Technical Guide: 5-Nitrobenzoxazole-2-amine (CAS 64037-16-7)

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Compound of Interest

Compound Name: 5-Nitrobenzo[d]oxazol-2-amine

Cat. No.: B458975

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and available literature on 5-Nitrobenzoxazole-2-amine (CAS 64037-16-7), a heterocyclic compound with potential applications in medicinal chemistry. This document summarizes key data and outlines the current understanding of its biological significance.

Core Chemical Properties

5-Nitrobenzoxazole-2-amine, also known as 5-Nitro-1,3-benzoxazol-2-amine, is a small molecule belonging to the benzoxazole class of compounds. The presence of a nitro group and an amine substituent on the benzoxazole core suggests its potential as a versatile building block in the synthesis of more complex molecules and as a candidate for biological screening.

Table 1: Physicochemical Properties of 5-Nitrobenzoxazole-2-amine

Property	Value	Source
CAS Number	64037-16-7	-
Chemical Name	5-Nitrobenzoxazole-2-amine	[1]
Synonyms	5-Nitro-1,3-benzoxazol-2-amine	[1]
Molecular Formula	C ₇ H ₅ N ₃ O ₃	-
Molecular Weight	179.13 g/mol	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of 5-Nitrobenzoxazole-2-amine is not readily available in the reviewed literature, the general synthesis of benzoxazole derivatives is well-documented. These methods often involve the condensation of an ortho-aminophenol with a variety of reagents.

A plausible synthetic route for 5-Nitrobenzoxazole-2-amine could involve the cyclization of 2-amino-4-nitrophenol with cyanogen bromide or a similar reagent. Further research is required to delineate the optimal reaction conditions, including solvent, temperature, and catalysts.

Characterization of 5-Nitrobenzoxazole-2-amine would typically involve a suite of spectroscopic techniques to confirm its structure and purity.

Table 2: Spectroscopic Data for 5-Nitrobenzoxazole-2-amine

Technique	Data
^1H NMR	A ^1H NMR spectrum is available, which would provide information on the chemical environment of the protons in the molecule.
^{13}C NMR	Data not available. This would be essential for confirming the carbon framework.
Infrared (IR) Spectroscopy	Data not available. IR spectroscopy would help identify characteristic functional groups such as the nitro (NO_2) and amine (NH_2) groups.
Mass Spectrometry (MS)	Data not available. Mass spectrometry would confirm the molecular weight and provide fragmentation patterns useful for structural elucidation.

Biological Activity and Mechanism of Action

The biological activity of 5-Nitrobenzoxazole-2-amine has not been extensively studied. However, the broader class of benzoxazole derivatives has been shown to possess a wide range of pharmacological properties, including antimicrobial, anthelmintic, and anticancer activities.

Anthelmintic Activity

Research on 5-nitro-1,3-benzoxazole derivatives has indicated potential anthelmintic properties. The proposed mechanism of action for these compounds involves the inhibition of β -tubulin, a critical protein in the cytoskeleton of parasites. By disrupting tubulin polymerization, these compounds can interfere with essential cellular processes in helminths, leading to their paralysis and death.

Diagram 1: Proposed Mechanism of Anthelmintic Activity



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Caption: Proposed inhibition of β -tubulin by 5-Nitrobenzoxazole-2-amine.

Other Potential Activities

Given the diverse biological roles of other benzoxazole derivatives, 5-Nitrobenzoxazole-2-amine may also exhibit other activities, such as:

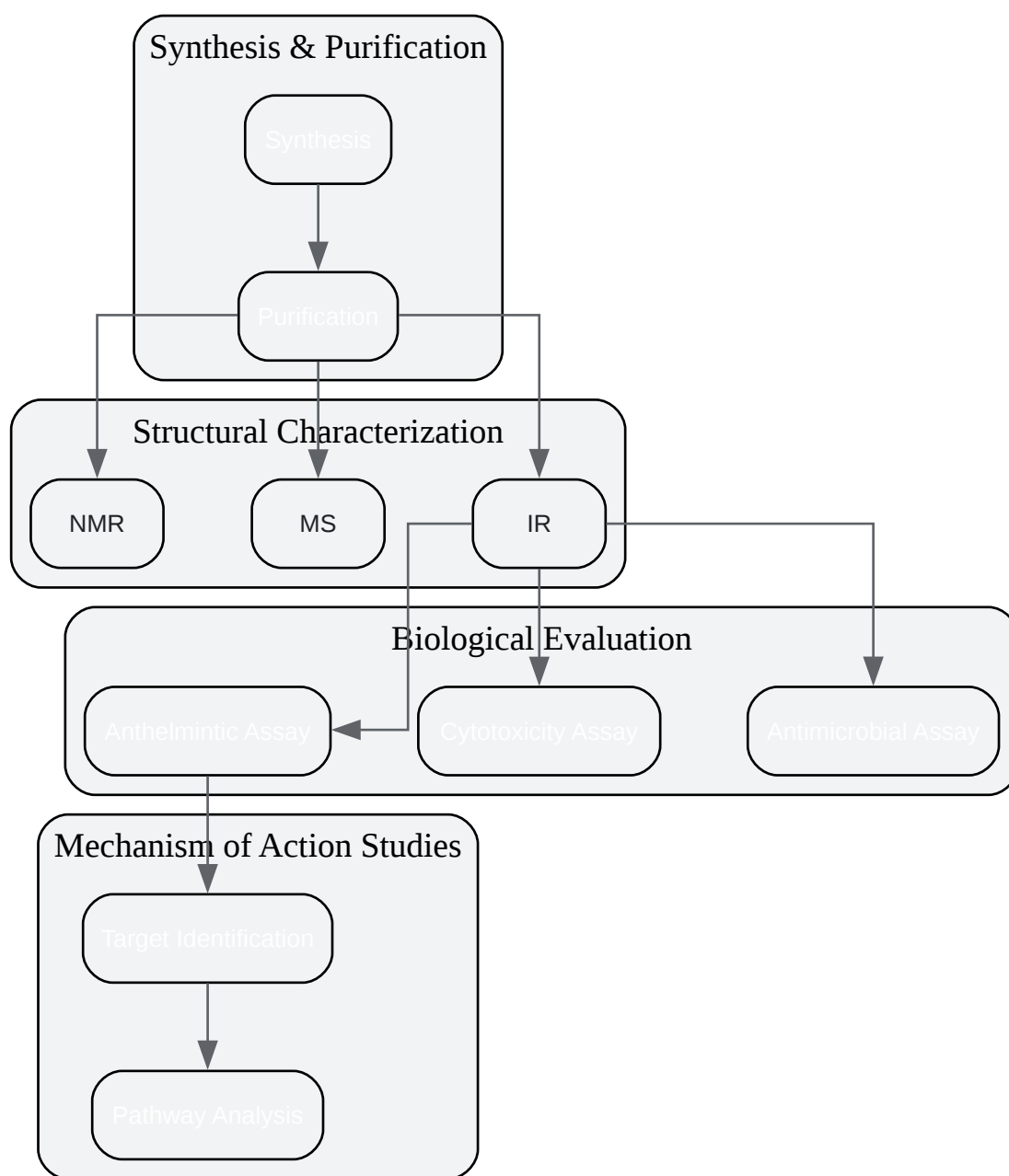
- **Anticancer Activity:** Many benzoxazole compounds have demonstrated cytotoxic effects against various cancer cell lines.
- **Antimicrobial Activity:** The benzoxazole scaffold is present in several antimicrobial agents.

Further screening and experimental validation are necessary to determine the full biological profile of 5-Nitrobenzoxazole-2-amine.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of 5-Nitrobenzoxazole-2-amine are not currently available in the public domain. The following represents a generalized workflow that could be adapted for its study.

Diagram 2: General Experimental Workflow



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Caption: A generalized workflow for the study of 5-Nitrobenzoxazole-2-amine.

Conclusion and Future Directions

5-Nitrobenzoxazole-2-amine (CAS 64037-16-7) is a chemical entity with potential for further investigation in the field of drug discovery. While the current body of literature on this specific

compound is limited, the known biological activities of the broader benzoxazole class provide a strong rationale for its study.

Future research should focus on:

- Developing and optimizing a reliable synthetic protocol for 5-Nitrobenzoxazole-2-amine.
- Conducting a thorough characterization of its physicochemical and spectroscopic properties.
- Performing comprehensive biological screening to identify its primary activities.
- Elucidating its mechanism of action and identifying its molecular targets.

This foundational work will be crucial in determining the therapeutic potential of 5-Nitrobenzoxazole-2-amine and its derivatives.

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References

- 1. 5-Nitrobenzoxazole-2-amine | 64037-16-7 [chemicalbook.com]
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